

physical and chemical properties of 3-Methylcatechol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylcatechol

Cat. No.: B131232

[Get Quote](#)

An In-depth Technical Guide to **3-Methylcatechol**

Introduction

3-Methylcatechol, also known as 3-methyl-1,2-benzenediol or 2,3-dihydroxytoluene, is an organic aromatic compound belonging to the catechol family.[1][2] It is characterized by a benzene ring with two adjacent hydroxyl groups and a methyl group at the 3-position.[3] This compound serves as a versatile molecular building block in organic synthesis for producing various active compounds, including antibacterial agents and antioxidants.[4][5] It is also recognized as a xenobiotic metabolite produced by certain bacteria, such as *Pseudomonas putida*, during the degradation of aromatic compounds like toluene.[1] This guide provides a comprehensive overview of the physical and chemical properties, synthesis, analysis, and biological significance of **3-Methylcatechol** for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

3-Methylcatechol is a grey to brown-grey crystalline solid at room temperature.[5][6] It is soluble in water and various organic solvents.[6][7] The presence of two hydroxyl groups makes it a weakly acidic compound.[2][6] Key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties of **3-Methylcatechol**

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₇ H ₈ O ₂ | [1] |
| Molecular Weight | 124.14 g/mol | [1] |
| Appearance | Grey to brown-grey crystalline powder | [5][8] |
| Melting Point | 65-68 °C | [5][9] |
| Boiling Point | 241 °C | [1][5] |
| Density | ~1.1006 g/cm ³ (estimate) | [5] |
| Flash Point | 140 °C | [5] |
| pKa | 9.91 ± 0.10 (Predicted) | [5] |
| LogP | 1.340 (est) | [5] |

Table 2: Solubility of **3-Methylcatechol**

| Solvent | Solubility | Source |
|--------------|----------------------|---------|
| Water | Soluble | [2][5] |
| DMSO | 50 mg/mL (402.77 mM) | [4][10] |
| Acetonitrile | Slightly Soluble | [5] |
| Benzene | Slightly Soluble | [5][7] |
| Chloroform | Slightly Soluble | [5] |
| Ethanol | Soluble | [3] |
| Acetone | Soluble | [3] |
| Ether | Soluble | [3] |

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **3-Methylcatechol**.

Table 3: Spectral Properties of **3-Methylcatechol**

| Technique | Data Highlights | Source |
|---|---|---------|
| Mass Spectrometry (MS) | Precursor m/z: 123.0451535 ([M-H] ⁻) | [1] |
| Gas Chromatography-Mass Spectrometry (GC-MS) | Major fragments at m/z: 124.0, 99.99, 78.0, 123.0 | [1] |
| Infrared (IR) Spectroscopy | KBr wafer technique data available | [1][11] |
| Nuclear Magnetic Resonance (NMR) Spectroscopy | ¹ H NMR and ¹³ C NMR data are available for characterization, though specific peak assignments for 3-Methylcatechol require direct experimental data. Data for the isomer 4-Methylcatechol is publicly available. | [12] |

Synthesis and Experimental Protocols

3-Methylcatechol can be synthesized through various chemical and biological routes. Chemical synthesis is often complex with low overall yields, making biocatalytic production an attractive alternative.

Chemical Synthesis Protocol: From 2-Hydroxy-3-methylbenzaldehyde

This method utilizes a flavin catalyst for the oxidation of 2-hydroxy-3-methylbenzaldehyde.

Methodology:

- Combine 2-hydroxy-3-methylbenzaldehyde (0.2 mmol), a Flavin catalyst (0.02 mmol), and 2 mL of a MeOH/H₂O (95/5) solvent mixture in a glass vial.[6]

- Add 1M aqueous sodium bicarbonate solution (200 μ L) and 35% hydrogen peroxide solution (120 μ L).[6]
- Stir the mixture at room temperature for 3 hours.[6]
- Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting material is consumed.[6]
- After completion, transfer the mixture to a round-bottom flask and add 50 mg of silica gel.[6]
- Evaporate the solvent under reduced pressure to obtain a product-silica gel complex.[6]
- Purify the product by column chromatography using 1:3 ethyl acetate/n-hexane as the eluent to yield **3-Methylcatechol**.[6]

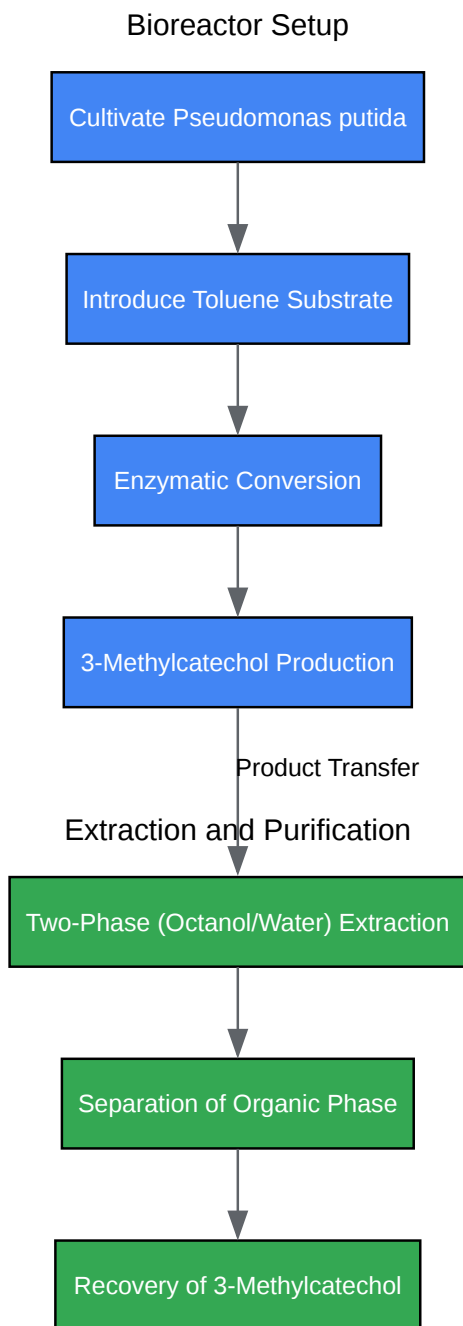
Biocatalytic Synthesis: From Toluene

Pseudomonas putida strains can be engineered to produce **3-Methylcatechol** from toluene. This process involves the sequential action of toluene dioxygenase and a dehydrogenase.

Methodology:

- Cultivate a suitable strain of *Pseudomonas putida* (e.g., a mutant strain incapable of degrading **3-methylcatechol**) in an appropriate growth medium.
- Introduce toluene to the culture. The bacterial enzymes convert toluene to cis-toluene dihydrodiol and then to **3-methylcatechol**.
- To overcome the toxicity of **3-methylcatechol** to the microorganisms, an integrated bioproduction and extraction system, such as a two-phase octanol/water system, can be employed.[9]
- The product, **3-methylcatechol**, preferentially partitions into the organic phase (octanol), from which it can be recovered.

Workflow for Biocatalytic Synthesis of 3-Methylcatechol

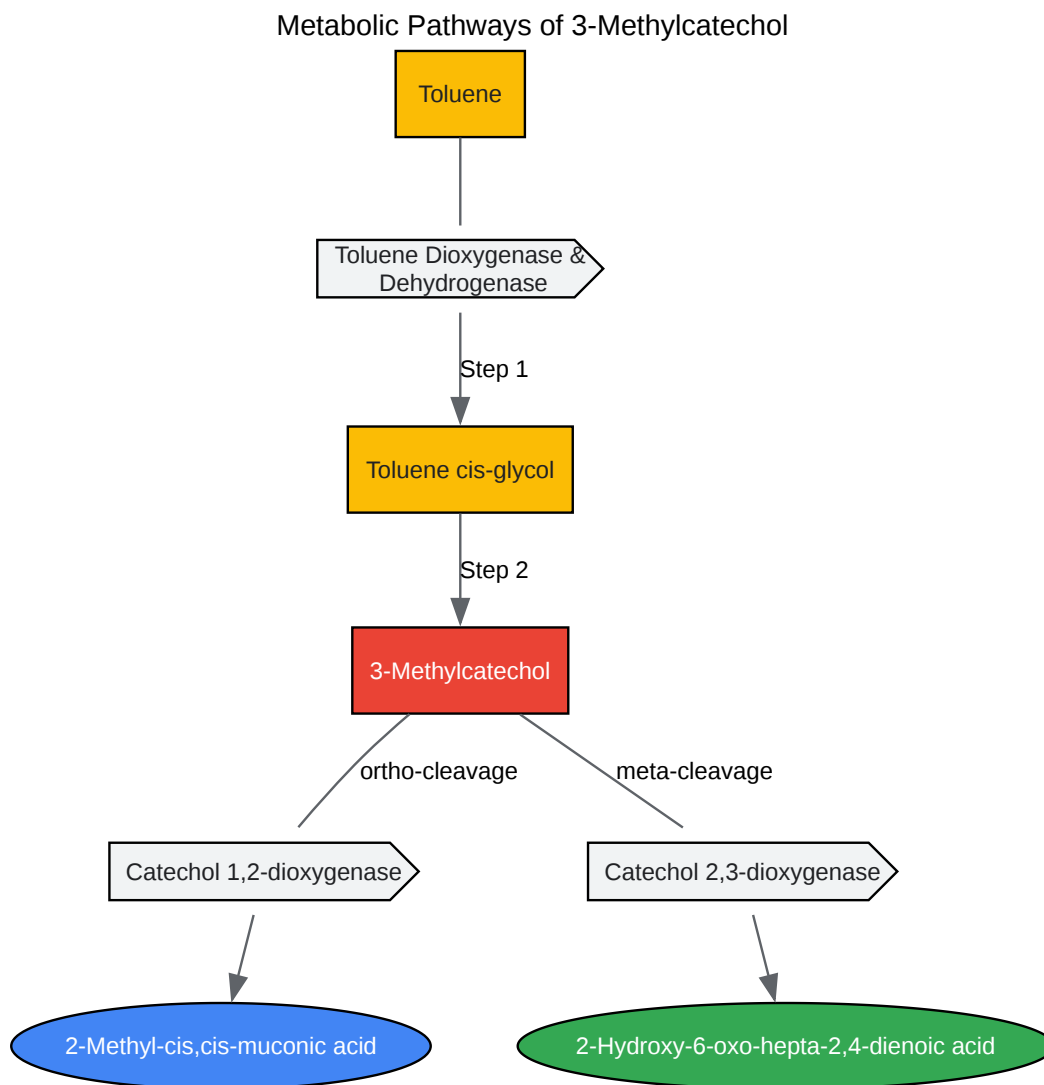
[Click to download full resolution via product page](#)

Biocatalytic Synthesis Workflow

Reactions

The two hydroxyl groups of **3-Methylcatechol** are the primary sites of its reactivity.

- Oxidation: **3-Methylcatechol** is susceptible to oxidation, especially when exposed to air or light, which can lead to coloration and degradation.[\[3\]](#)
- Enzymatic Cleavage: In microbial metabolism, catechol dioxygenases cleave the aromatic ring of **3-methylcatechol**. This can occur via two main pathways:
 - Intradiol (ortho) cleavage: The ring is cleaved between the two hydroxyl-bearing carbons. Catechol 1,2-dioxygenase catalyzes this reaction.[\[13\]](#)[\[14\]](#)
 - Extradiol (meta) cleavage: The ring is cleaved adjacent to one of the hydroxyl groups. Catechol 2,3-dioxygenase is responsible for this type of cleavage.[\[14\]](#)[\[15\]](#)



[Click to download full resolution via product page](#)

Metabolic Cleavage of **3-Methylcatechol**

Analytical Methods

Accurate quantification and identification of **3-Methylcatechol** are essential for research and industrial applications.

Quantitative Analysis in Urine

This protocol is used for determining the levels of catechol and 4-methylcatechol in human urine samples.

Methodology:

- Use [U-¹⁴C]Catechol as an internal standard.
- Treat the urine sample with β -glucuronidase and sulfatase to hydrolyze conjugates.
- Acidify the sample and perform a liquid-liquid extraction with diethyl ether.
- Evaporate the ether extract and silylate the residue to create volatile derivatives.
- Analyze the derivatized sample using glass capillary gas chromatography (GC), typically coupled with a mass spectrometer (MS) for detection and quantification.

Colorimetric Determination (Arnow's Method)

This method is suitable for determining **3-methylcatechol** concentrations in aqueous solutions.

Methodology:

- The sample containing **3-methylcatechol** is mixed with a nitrite-molybdate reagent.
- Sodium hydroxide is then added, resulting in the formation of a colored complex.
- The absorbance of the solution is measured spectrophotometrically, and the concentration is determined by comparison with a standard curve.

Biological Activity and Toxicology

3-Methylcatechol exhibits a range of biological effects and has a defined toxicological profile. It is known to be an enzyme inhibitor and is toxic to many microorganisms.^[5]

Table 4: Ecotoxicity of **3-Methylcatechol**

| Organism | Endpoint | Value | Source |
|-------------|---------------------|-------------|--------|
| Fish | LC ₅₀ | 11.83 mg/L | [4] |
| Fish | ChV (Chronic Value) | 6.94 mg/L | [4] |
| Green Algae | EC ₅₀ | 3.61 mg/L | [4] |
| Green Algae | ChV (Chronic Value) | 0.45 mg/L | [4] |
| Daphnia | LC ₅₀ | 109.54 mg/L | [4] |
| Daphnia | ChV (Chronic Value) | 42.03 mg/L | [4] |

Human Safety: **3-Methylcatechol** is classified as harmful if swallowed or in contact with skin and causes skin irritation.[1][16] It is also an irritant to the eyes and respiratory system.[16] Ingestion may cause significant damage to the digestive system.[16] When heated to decomposition, it emits acrid smoke and fumes.[5][8]

Conclusion

3-Methylcatechol is a compound of significant interest due to its role as a key intermediate in both chemical synthesis and microbial metabolism. Its well-defined physical and chemical properties, coupled with established methods for its synthesis and analysis, make it a valuable tool for researchers. However, its inherent toxicity necessitates careful handling and consideration in any application. This guide provides a foundational understanding for professionals working with **3-Methylcatechol**, enabling further exploration into its potential in drug development, bioremediation, and materials science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Methylcatechol | C₇H₈O₂ | CID 340 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Showing Compound 3-Methylcatechol (FDB000357) - FooDB [foodb.ca]
- 3. What Makes 3-Methylcatechol Different from Other Catechols? - ChemPacific [chempacific-zhejiang.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. 3-Methylcatechol CAS#: 488-17-5 [m.chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. 3-Methylcatechol | 488-17-5 [chemicalbook.com]
- 9. 3-甲基邻苯二酚 98% | Sigma-Aldrich [sigmaaldrich.com]
- 10. glpbio.com [glpbio.com]
- 11. 3-Methylcatechol(488-17-5) IR Spectrum [m.chemicalbook.com]
- 12. 4-Methylcatechol(452-86-8) 1H NMR [m.chemicalbook.com]
- 13. 3-Methylcatechol - Wikipedia [en.wikipedia.org]
- 14. Reactions of 3-ethylcatechol and 3-(methylthio)catechol with catechol dioxygenases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. journals.asm.org [journals.asm.org]
- 16. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [physical and chemical properties of 3-Methylcatechol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131232#physical-and-chemical-properties-of-3-methylcatechol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com